

Application Notes and Protocols: Thulium(III) Triflate in Catalysis

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Compound of Interest

Compound Name: *Thulium(III) trifluoromethanesulfonate*

Cat. No.: *B141681*

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For Researchers, Scientists, and Drug Development Professionals

Thulium(III) trifluoromethanesulfonate, also known as Thulium(III) triflate ($\text{Tm}(\text{OTf})_3$), is a powerful and versatile Lewis acid catalyst. As a member of the rare-earth metal triflates, it offers excellent stability, water tolerance, and reusability, making it an attractive option for a variety of organic transformations.[1] Its utility spans across cycloaddition reactions, Friedel-Crafts acylations, and multicomponent reactions for the synthesis of complex heterocyclic structures. This document provides detailed insights into its catalytic applications, focusing on reaction conditions and experimental protocols.

Application 1: Friedel-Crafts Acylation of Indoles

Thulium(III) triflate has been identified as an effective catalyst for the regioselective 3-acylation of unprotected indoles. This reaction is crucial for the synthesis of 3-acylindoles, which are important intermediates in the preparation of various pharmaceuticals.[2] The use of $\text{Tm}(\text{OTf})_3$ under microwave irradiation in an ionic liquid provides a rapid and efficient method for this transformation.[2]

Catalyst	Reactant 1	Reactant 2	Catalytic Loading (mol%)	Solvent	Temperature (°C)	Time (min)	Yield (%)
Tm(OTf) ₃	Indole	Propionic Anhydride	1	[BMI]BF ₄	120	5	80

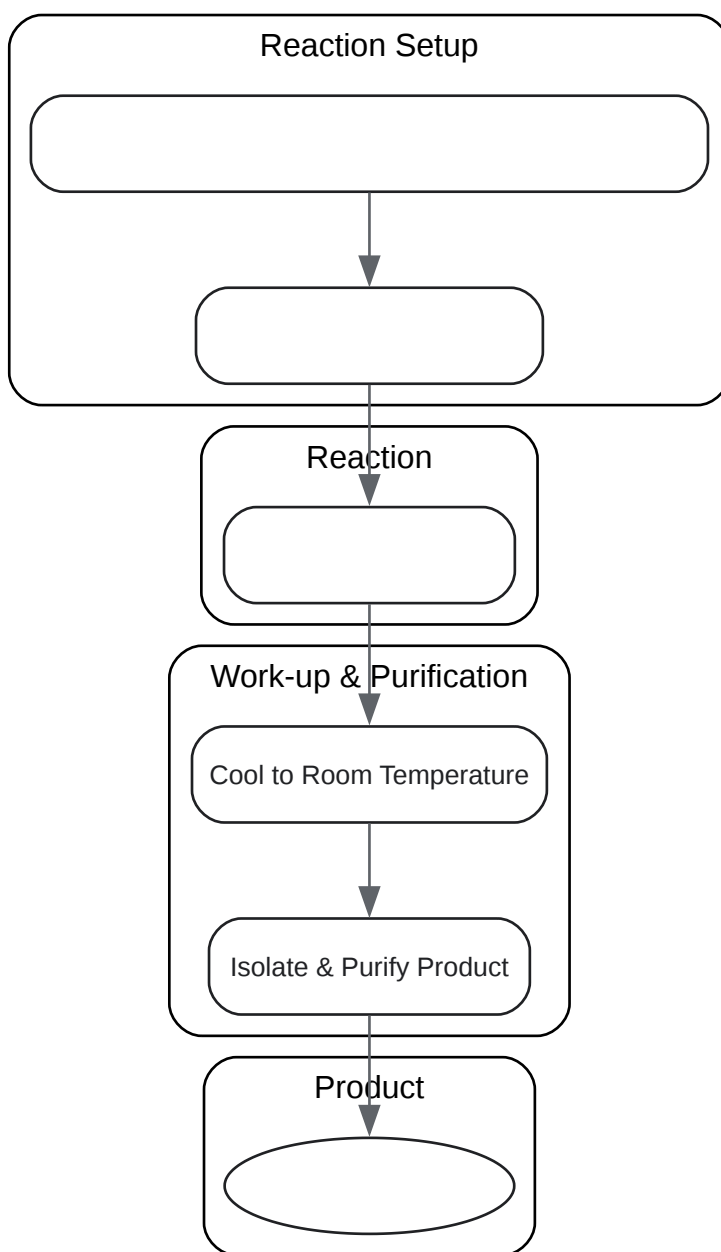
Table 1:
Reaction
condition
s for the
Tm(OTf)₃-
catalyzed
3-
acylation
of indole.
[\[2\]](#)

Materials:

- Thulium(III) triflate (Tm(OTf)₃)
- Indole
- Propionic Anhydride
- 1-Butyl-3-methylimidazolium tetrafluoroborate ([BMI]BF₄)
- Microwave reactor
- Standard laboratory glassware and purification supplies

Procedure:

- To a microwave reactor vessel, add indole (1 mmol), propionic anhydride (1 mmol), and 1-butyl-3-methylimidazolium tetrafluoroborate ([BMIM]BF₄) (1 mmol).
- Add Thulium(III) triflate (0.01 mmol, 1 mol%).
- Seal the vessel and place it in the microwave reactor.
- Irradiate the reaction mixture at 120 °C for 5 minutes.
- After the reaction is complete, cool the vessel to room temperature.
- The product, 3-propionylindole, can be isolated and purified using standard techniques such as column chromatography.



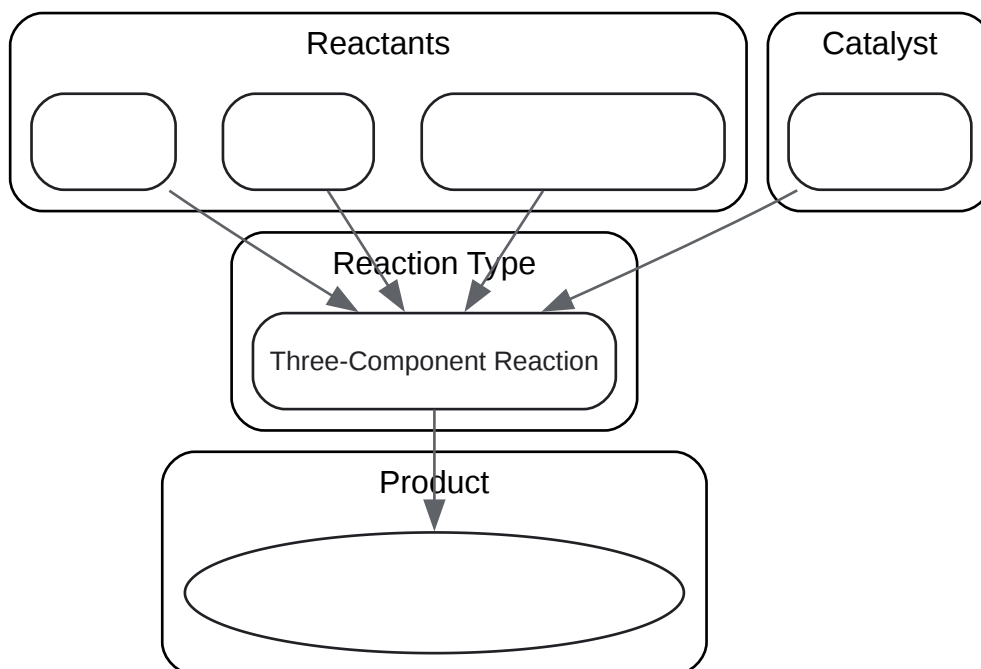
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Caption: Workflow for Tm(OTf)₃-catalyzed 3-acylation of indole.

Potential Application 2: Synthesis of N-Aryl-3-aminodihydrofuro[2,3-b]quinolines

Thulium(III) triflate is also a potential catalyst for the three-component reaction of anilines, aldehydes, and diethyl 2-butyndioate to produce N-aryl-3-aminodihydrofuro[2,3-b]quinolines.

While a detailed experimental protocol for the use of $\text{Tm}(\text{OTf})_3$ in this specific reaction is not readily available in the cited literature, the general methodology for lanthanide triflate-catalyzed multicomponent reactions suggests its applicability. These reactions are significant as they allow for the rapid construction of complex heterocyclic scaffolds from simple starting materials.



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Caption: Three-component synthesis of substituted quinolines.

Concluding Remarks

Thulium(III) triflate is a promising Lewis acid catalyst for various organic transformations. Its effectiveness in the Friedel-Crafts acylation of indoles under green chemistry conditions (microwave irradiation, ionic liquid) highlights its potential for developing efficient and environmentally benign synthetic methodologies. Further research into its applications, particularly in multicomponent reactions for the synthesis of bioactive heterocycles, is warranted to fully explore its catalytic capabilities. Researchers are encouraged to consider $\text{Tm}(\text{OTf})_3$ as a viable alternative to other more commonly used metal triflates, especially when seeking high efficiency and catalyst recyclability.

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References

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